

A Guide to the Safe Disposal of Amino-PEG1-C2-acid

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Compound of Interest

Compound Name: Amino-PEG1-C2-acid

Cat. No.: B1664896

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This guide provides essential safety and logistical information for the proper disposal of **Amino-PEG1-C2-acid**, a PEG-based PROTAC linker. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This document is intended for researchers, scientists, and drug development professionals.

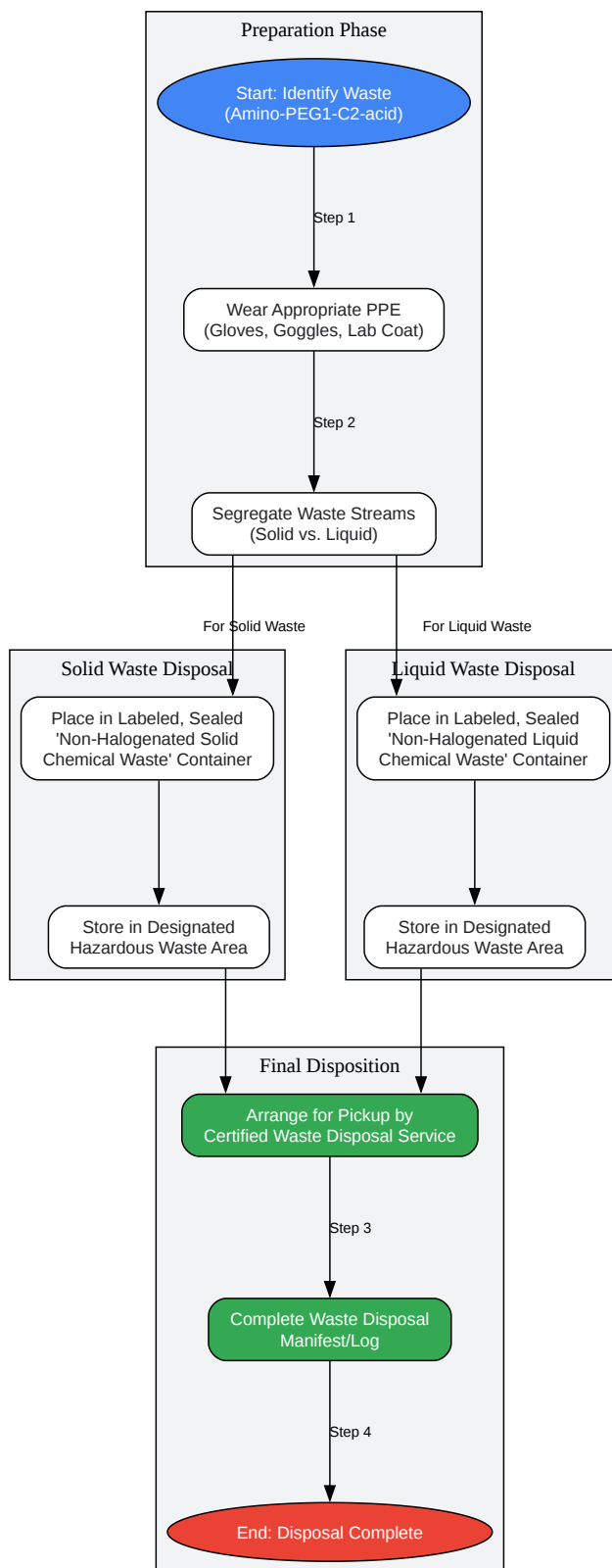
Key Compound Information

A summary of the key identifiers and physical properties of **Amino-PEG1-C2-acid** is provided below. This information is crucial for accurate labeling and safe handling during the disposal process.

Property	Value
CAS Number	144942-89-2
Molecular Formula	C5H11NO3
Molecular Weight	133.15 g/mol
Purity	Typically ≥98%
Solubility	Water, DMSO, DMF
Storage	-20°C

Disposal Workflow

The following diagram outlines the step-by-step process for the safe disposal of **Amino-PEG1-C2-acid**.



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Caption: Disposal workflow for **Amino-PEG1-C2-acid**.

Detailed Disposal Procedures

The overriding principle for the disposal of any laboratory chemical is to formulate a waste management plan before beginning any experimental work[1].

1. Personal Protective Equipment (PPE)

Before handling **Amino-PEG1-C2-acid** for disposal, ensure you are wearing the appropriate personal protective equipment[2]:

- Safety Goggles: To protect eyes from potential splashes.
- Lab Coat: To protect skin and clothing.
- Nitrile Gloves: To prevent direct skin contact.
- Closed-toe Shoes: To protect feet from spills.

2. Waste Segregation and Containerization

Proper segregation of chemical waste is crucial to prevent accidental reactions and to ensure compliant disposal[1][3].

- Solid Waste:
 - This includes unused or expired **Amino-PEG1-C2-acid** powder, as well as contaminated consumables such as weigh boats, gloves, and paper towels[3][4].
 - Place all solid waste into a designated, sealable container labeled "Non-Halogenated Solid Chemical Waste"[2]. Ensure the container is compatible with the chemical.
 - Clearly label the container with the full chemical name: "**Amino-PEG1-C2-acid**" and its CAS number: "144942-89-2".

- Liquid Waste:
 - This includes solutions containing **Amino-PEG1-C2-acid** and any rinseate from cleaning contaminated glassware.
 - Collect all liquid waste in a designated, sealable, and shatter-resistant container labeled "Non-Halogenated Liquid Chemical Waste"[2].
 - List all chemical constituents and their approximate concentrations on the label. Do not mix incompatible waste streams[3].
 - Rinse empty containers of **Amino-PEG1-C2-acid** three times with a suitable solvent. Collect the rinseate as hazardous liquid waste[4].

3. Storage of Waste

- Store sealed waste containers in a designated, well-ventilated hazardous waste accumulation area[2].
- Ensure the storage area is secure and away from general laboratory traffic.
- Do not accumulate large quantities of waste. Adhere to your institution's limits for hazardous waste storage[1].

4. Final Disposal

- Never dispose of **Amino-PEG1-C2-acid** down the drain or in the regular trash[2].
- Disposal of chemical waste must be handled by your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management contractor[2][3].
- Follow your institution's specific procedures for requesting a waste pickup.
- Complete all required waste disposal forms or logs accurately and retain copies for your records as required by regulations[3].

Disclaimer: This guide provides general recommendations based on available safety information. Always consult your institution's specific chemical hygiene plan and waste disposal

protocols, as well as local, state, and federal regulations, to ensure full compliance.

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References

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